

Navigating the Safe Disposal of AMPD2 Inhibitor 1: A Procedural Guide

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Compound of Interest

Compound Name: AMPD2 inhibitor 1

Cat. No.: B10829858

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For researchers and scientists working with **AMPD2 inhibitor 1**, a compound utilized in studies of metabolic cravings and addictions, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.^{[1][2]} In the absence of specific disposal mandates from the manufacturer, a comprehensive approach based on established chemical waste management principles is essential. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **AMPD2 inhibitor 1**, ensuring the protection of laboratory personnel and the environment.

Chemical and Physical Properties

A thorough understanding of the compound's properties is fundamental to its safe management. The following table summarizes the key quantitative data for **AMPD2 inhibitor 1**.

Property	Value	Source
Molecular Formula	C25H22N2O2	PubChem ^[3]
Molecular Weight	382.5 g/mol	PubChem ^[3]
CAS Number	2139356-35-5	MedchemExpress, GlpBio ^{[1][2]}
Solubility	DMSO: 30 mg/mL (78.44 mM)	TargetMol ^[4]
Storage (Powder)	-20°C for 3 years	TargetMol ^[4]
Storage (In solvent)	-80°C for 1 year	TargetMol ^[4]

Experimental Protocols: Safe Disposal Procedures

The following protocols are derived from general best practices for chemical waste disposal in a laboratory setting.[5][6][7][8][9] It is imperative to consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines, as local regulations may vary.

1. Unused or Expired Compound (Solid Form):

- Do not dispose of the solid compound in the regular trash or down the drain.[6][7]
- Containerize: Ensure the compound is in its original, clearly labeled container or a compatible, sealed waste container. The container must be in good condition with a tightly fitting cap.[9]
- Labeling: If not in the original container, create a hazardous waste label that includes:
 - The full chemical name: "**AMPD2 inhibitor 1**"
 - CAS Number: "2139356-35-5"
 - The words "Hazardous Waste"
 - An accumulation start date
 - The principal investigator's name and laboratory contact information.[6]
- Segregation: Store the container with other solid chemical waste, segregated by compatibility. Avoid storing with incompatible materials such as strong oxidizing agents.[6][9]
- Disposal Request: Arrange for pickup through your institution's EHS or hazardous waste disposal program.[5][6]

2. Contaminated Labware and Personal Protective Equipment (PPE):

- Solid Waste: Items such as gloves, weigh boats, and pipette tips that are contaminated with **AMPD2 inhibitor 1** should be considered hazardous waste.

- Collect these items in a designated, clearly labeled, and sealed container or a heavy-duty plastic bag (clear bags are often recommended to see the contents).[8]
- Label the container or bag as "Solid Chemical Waste" and list "**AMPD2 inhibitor 1**" as a contaminant.[8]
- Sharps: Contaminated needles, syringes, or other sharps must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.
- Glassware: Empty containers that held the pure compound should be triple rinsed with a suitable solvent (such as ethanol or acetone).[5]
 - The first rinseate is considered hazardous and must be collected for disposal as liquid chemical waste.[7]
 - Subsequent rinses may also need to be collected, depending on institutional policies.
 - After thorough rinsing and air-drying, and with all labels defaced or removed, the glassware can typically be disposed of in a designated glass disposal box.[7]

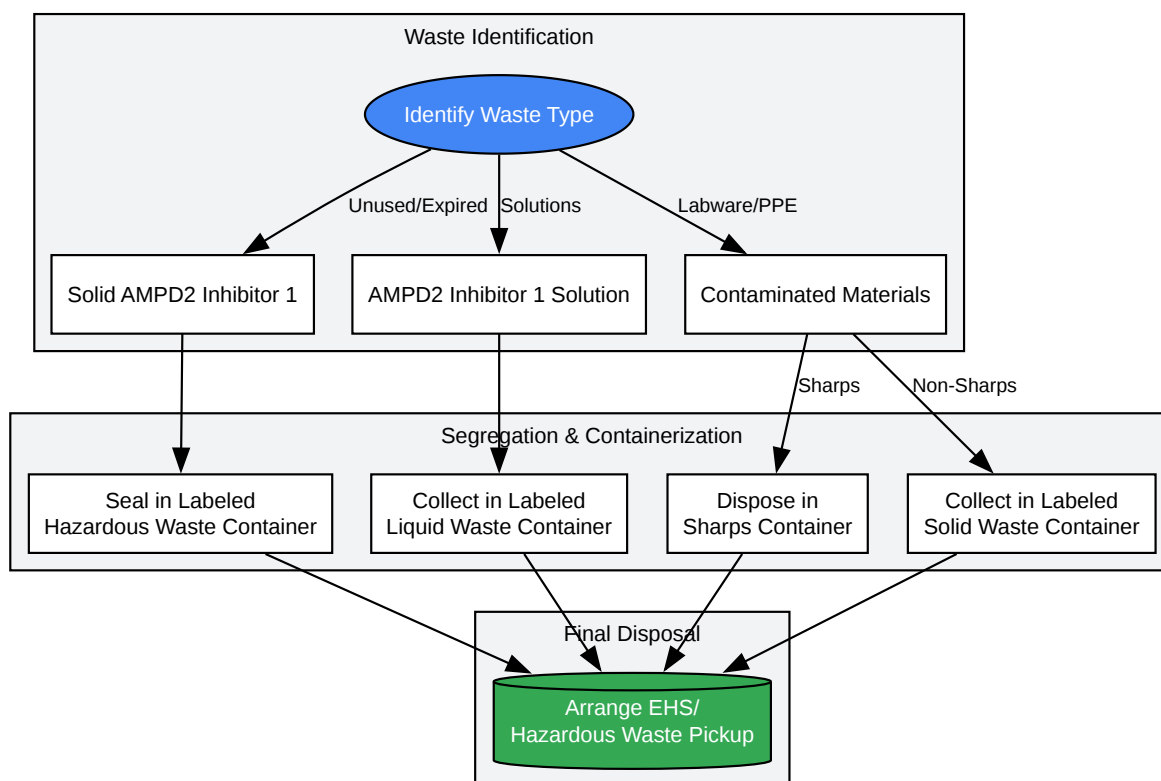
3. Solutions of **AMPD2 Inhibitor 1** (e.g., in DMSO):

- Do not dispose of solutions down the drain.[5]
- Collection: Collect all liquid waste containing **AMPD2 inhibitor 1** in a compatible, leak-proof container with a secure screw-top cap.[7] Plastic containers are often preferred over glass to minimize the risk of breakage.[6]
- Labeling: Affix a hazardous waste label to the container with the following information:
 - The full names of all chemical constituents (e.g., "**AMPD2 inhibitor 1**," "Dimethyl Sulfoxide").
 - The approximate concentration or percentage of each component.
 - The words "Hazardous Waste." [6]

- Segregation: Store the liquid waste container in a designated secondary containment bin to prevent spills.[7] Segregate from incompatible waste streams, such as aqueous solutions or strong acids. Halogenated and non-halogenated solvent wastes should generally be kept separate.[9]
- Disposal: When the container is full (typically around 90% capacity to prevent splashing), arrange for pickup by your institution's EHS department.[7]

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **AMPD2 inhibitor 1** and associated materials.



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Caption: Disposal workflow for **AMPD2 inhibitor 1**.

By adhering to these procedures and consulting with institutional safety personnel, researchers can ensure the safe and compliant disposal of **AMPD2 inhibitor 1**, fostering a secure and responsible laboratory environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. AMPD2 inhibitor 1 | C25H22N2O2 | CID 91970654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. AMPD2 inhibitor 1|T10308|TargetMol | United States | Manufacturer | TargetMol Chemicals Inc. [m.chemicalbook.com]
- 5. vumc.org [vumc.org]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 9. rtong.people.ust.hk [rtong.people.ust.hk]
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